

# Utilization of Americium-241 in industrial gauges for thickness and density measurements

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## Compound of Interest

Compound Name: Americium-241

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## Application Notes and Protocols for Americium-241 in Industrial Gauging

### Introduction

**Americium-241** (Am-241), a radioisotope with a long half-life, is a crucial component in various industrial measurement systems.<sup>[1]</sup> Its primary application lies in non-contact gauging for thickness and density measurements across numerous industries, including metal rolling, glass manufacturing, and civil engineering.<sup>[1][2][3]</sup> Am-241's decay process emits a consistent and distinct low-energy gamma ray at 59.54 keV, which is ideal for these applications.<sup>[1][4]</sup> This document provides detailed application notes and experimental protocols for the utilization of **Americium-241** in industrial gauges, intended for researchers, scientists, and professionals in related fields.

The principle behind these gauges is the attenuation of gamma radiation. As a beam of gamma rays passes through a material, a portion of the radiation is absorbed or scattered. The amount of radiation that penetrates the material and reaches a detector is inversely proportional to the material's thickness and density.<sup>[5][6]</sup> By calibrating the system with materials of known properties, precise and real-time measurements can be achieved without physical contact.<sup>[6]</sup>

### Properties of **Americium-241**

**Americium-241** is a synthetic isotope produced from the beta decay of Plutonium-241.<sup>[1]</sup> Its consistent radioactive properties make it a reliable source for industrial gauging applications.

Property	Value	Reference
Half-life	432.2 - 432.6 years	<sup>[1]</sup> <sup>[7]</sup>
Primary Decay Mode	Alpha ( $\alpha$ ) decay	<sup>[2]</sup>
Principal Gamma ( $\gamma$ ) Emission Energy	59.54 keV (with ~36% emission probability)	<sup>[1]</sup> <sup>[4]</sup> <sup>[8]</sup> <sup>[9]</sup>
Other Gamma ( $\gamma$ ) Emission Energies	13.9 keV, 17.8 keV, 26.4 keV	<sup>[1]</sup>
Specific Activity	3.43 Ci/g (126.91 GBq/g)	<sup>[1]</sup>
Common Chemical Form	Americium Dioxide ( $\text{AmO}_2$ )	<sup>[1]</sup>

## Application I: Non-Contact Thickness Measurement

**Americium-241** based gauges are widely used for continuous, high-speed, and accurate thickness measurement of various materials during production, such as metal sheets, foils, and flat glass.<sup>[1]</sup><sup>[5]</sup>

Typical Thickness Gauge Specifications

Parameter	Specification	Reference
Isotope Source	Americium-241	[5]
Source Activity	Typically up to 1000 mCi (1 Ci or 37 GBq)	[5][10]
Detector	Ionization Chamber or Scintillation Detector	[5]
Measurement Principle	Gamma Ray Transmission/Attenuation	[5]
Applications	Steel, aluminum, and other metal strip processing	[5][11]

### Experimental Protocol: Thickness Measurement of Metal Sheeting

This protocol outlines the procedure for calibrating and operating an Am-241 based thickness gauge for monitoring metal sheet thickness in a production line.

#### 1. System Components and Setup:

- **Am-241 Source:** A sealed source, typically AmO<sub>2</sub>, housed in a shielded container with a shutter mechanism.
- **Detector:** An ionization chamber positioned opposite the source.
- **C-Frame:** A robust structure holding the source and detector in precise alignment, allowing the measured material to pass between them.[5]
- **Signal Processing Unit:** Electronics to convert the detector signal into a thickness reading.

#### 2. Pre-measurement Safety Checks:

- Verify that the source shutter is operational and that safety interlocks are functioning correctly.
- Ensure all personnel are aware of the radiation area and follow safety protocols.

- Confirm that the gauge has a valid leak test certificate (leak tests are typically required every 6-12 months).<sup>[10][12]</sup>

### 3. Calibration Protocol:

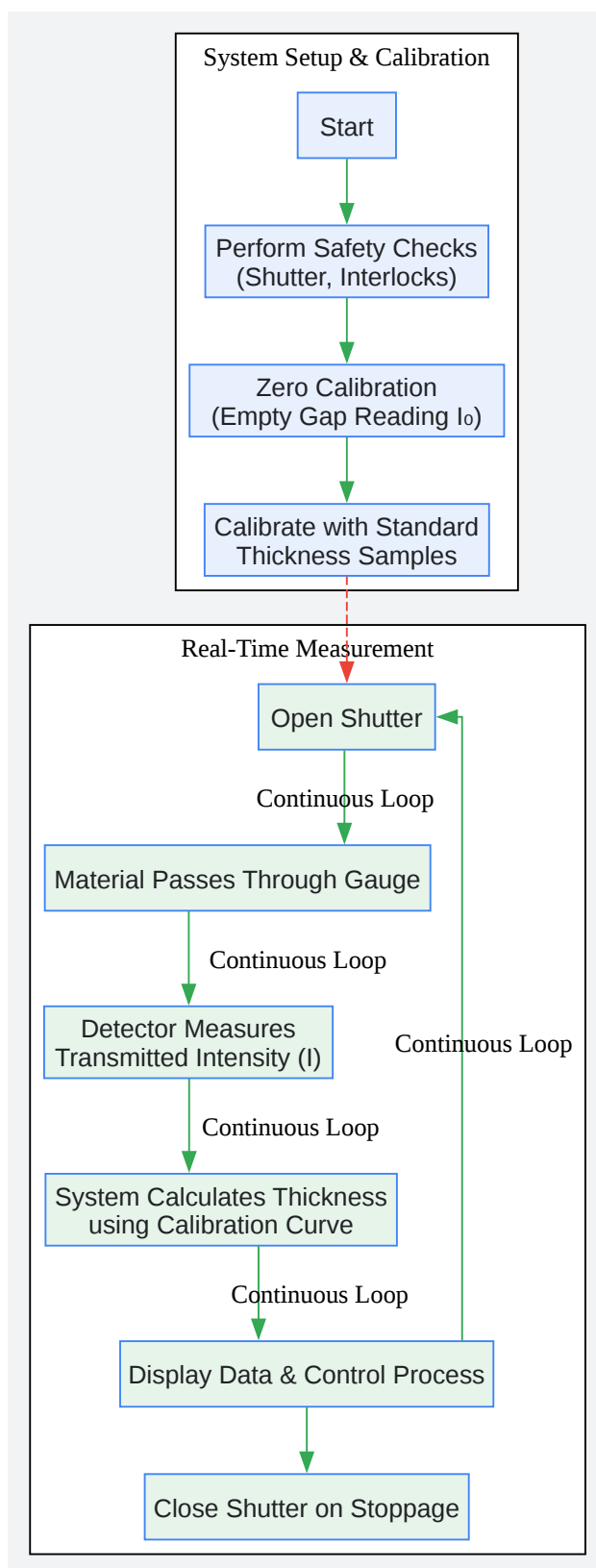
- Zero Calibration (Empty Gap): With no material between the source and detector, open the shutter. Record the detector reading ( $I_0$ ) as the baseline for maximum radiation intensity. This value is used to compensate for air absorption and detector drift.
- Standard Sample Calibration:
  - Select a set of certified standard samples (foils or plates) of the material to be measured, with precisely known thicknesses covering the expected measurement range.
  - Place the thinnest standard sample in the measurement gap.
  - Record the detector reading ( $I$ ).
  - Repeat for all standard samples, recording the corresponding intensity for each thickness ( $t$ ).
  - Plot the data based on the Beer-Lambert law:  $I = I_0 * \exp(-\mu t)$ , where  $\mu$  is the linear attenuation coefficient. This creates a calibration curve that the system's software will use to convert intensity readings to thickness values.

### 4. Measurement Workflow:

- Ensure the production line is running at a stable speed.
- Open the gauge's shutter to begin measurement.
- The material (e.g., steel strip) passes continuously between the Am-241 source and the detector.
- The detector measures the intensity of the transmitted gamma radiation.
- The signal processing unit uses the calibration curve to convert the intensity reading into a real-time thickness measurement.

- The data is displayed and can be used for process control to adjust rollers and maintain the desired product thickness.[\[6\]](#)

Visualization of Thickness Measurement Workflow



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Caption: Workflow for Am-241 thickness gauging.

## Application II: Density Measurement

Am-241 is also used in gauges that measure the density of materials. These are common in civil engineering for testing soil and asphalt compaction, and in industries for monitoring the density of liquids, slurries, or bulk materials in pipes and vessels.[2][13] When combined with a neutron-emitting element like Beryllium (Am-Be source), the gauge can simultaneously measure moisture content.[9]

### Typical Density Gauge Specifications

Parameter	Specification	Reference
Isotope Source	Americium-241 (often with Cesium-137 for density)	[14][15]
Source Activity	8-40 mCi (0.30-1.48 GBq)	[14][15]
Detector	Geiger-Müller Tubes	[15]
Measurement Modes	Direct Transmission, Backscatter	[12]
Applications	Soil, asphalt, concrete density; fill height detection	[3][14]

### Experimental Protocol: Soil Density Measurement

This protocol describes using a portable nuclear density gauge with an Am-241 source (often in combination with Cs-137) for on-site soil compaction testing.

#### 1. System Components and Setup:

- **Portable Gauge:** A self-contained unit with a shielded source (e.g., Cs-137 for density, Am-241/Be for moisture), a retractable source rod, and detectors in the base.[14]
- **Drill Rod and Scraper Plate:** Tools to create a hole in the compacted material for the source rod (for direct transmission mode).

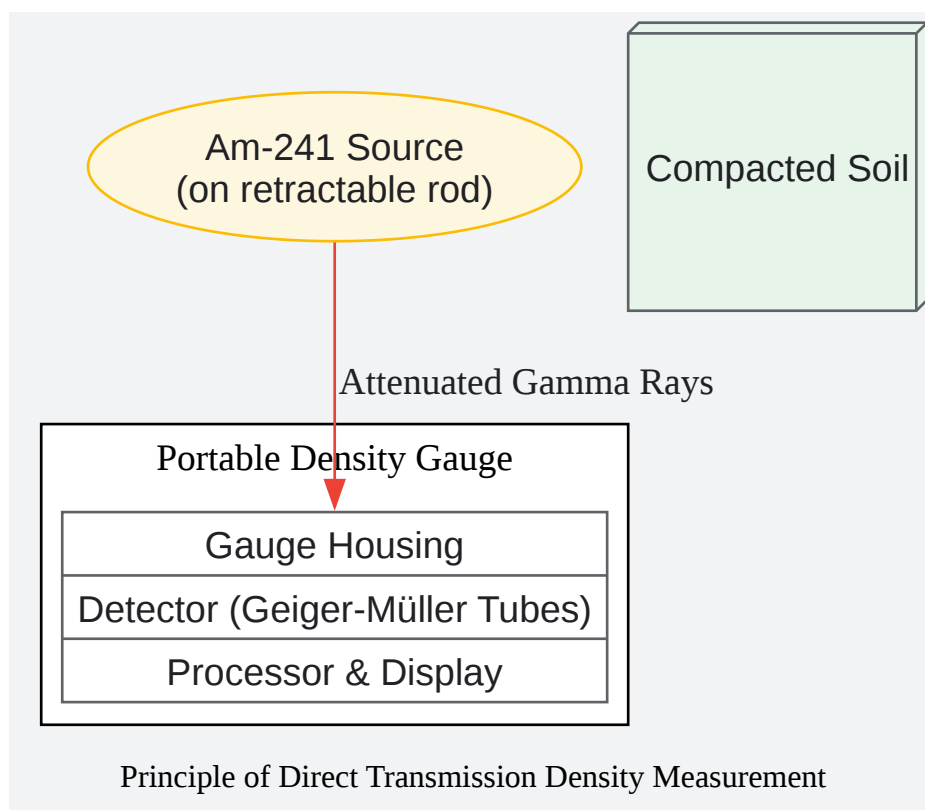
#### 2. Calibration Protocol:

- **Standard Count:** Before daily use, a standard count is taken by placing the gauge on its reference block. This count is compared to the manufacturer's standard values to ensure the gauge is functioning correctly.
- **Material Calibration:** For high accuracy, specific calibration curves can be developed in the laboratory for the particular type of soil or material being tested. This involves preparing samples of known density and taking readings to adjust the gauge's response.

### 3. Measurement Workflow (Direct Transmission Mode):

- Prepare a flat, smooth surface on the material to be tested using the scraper plate.
- Use the drill rod to create a vertical hole extending at least 2 inches deeper than the desired measurement depth.
- Place the gauge on the prepared surface with the source rod aligned over the hole.
- Lower the source rod into the hole to the desired depth (e.g., 6 inches). This places the source within the material.
- Gamma rays from the source travel through the material to the detectors in the gauge base.
- Initiate the count (typically for 1 minute). The gauge measures the radiation that reaches the detectors.
- The gauge's microprocessor calculates the wet density based on the detected radiation count and the stored calibration. If an Am-Be source is present, it will simultaneously measure and report the moisture content.
- The dry density is then calculated by subtracting the mass of the water from the wet density.

### Visualization of Gauge Components and Principle



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Caption: Components of an Am-241 gauging system.

### Safety and Regulatory Considerations

The use of industrial gauges containing **Americium-241** is strictly regulated.[16]

- Licensing: Facilities must obtain a license from the relevant national regulatory body (e.g., the NRC in the United States).[17]
- Training: All operators must receive certified training on radiation safety and the specific operation of the gauge.[17][18]
- Dosimetry: Personnel working with the gauges may be required to wear personal dosimeters to monitor their radiation exposure.[17]
- Security: Gauges must be stored securely to prevent unauthorized access or theft.

- Transportation: Transporting the gauges is subject to regulations for hazardous materials. [\[19\]](#)
- Disposal: The disposal of depleted or unwanted sources must be handled by a licensed service provider.

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